

# Application of Santalin Dye in the Textile Industry: A Detailed Guide

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## Compound of Interest

Compound Name: *Santalín*

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## Introduction

**Santalín**, a red pigment extracted from the heartwood of the Red Sandalwood tree (*Pterocarpus santalinus*), has a long history of use as a natural dye.[1][2][3] This document provides detailed application notes and protocols for utilizing **santalín** dye in the textile industry, with a focus on reproducible and optimized methodologies for researchers and scientists. **Santalín** is a complex mixture of pigments, primarily **santalins** A, B, and C, which are benzopyran derivatives.[4][5] A key characteristic of **santalín** is its insolubility in water, which necessitates specific extraction and dyeing techniques to achieve vibrant and lasting colors.[1][3][6][7]

## Data Presentation

### Table 1: Optimized Extraction Parameters for Santalin Dye

Parameter	Chloroform Extraction	Ethanol Extraction	Alkaline Extraction	Microwave-Assisted (Aqueous)
Optimal Temperature	35°C[8]	65°C[8]	75°C[9]	75°C[10]
Optimal Time	105 minutes[8]	105 minutes[8]	1 hour (simmering)[6]	45 minutes[10]
Optimal pH	-	-	10[1][6]	3[10]
Feed/Liquor Ratio	200 mL/g[8]	200 mL/g[8]	1:40[9]	1:30[11]
Predicted/Experimental Yield	17.9% / 17%[8]	24.36% / 23%[8]	-	High color strength (K/S = 17.132 on silk) [10]

**Table 2: Optimized Dyeing Conditions for Different Fabrics**

Parameter	Wool (Protein Fiber)	Silk (Protein Fiber)	Cotton (Cellulose Fiber)
Mordant Requirement	Optional, but recommended[1][6]	Optional, but recommended[1][6]	Mandatory (Tannin + Mordant)[1]
Optimal Dyeing Temperature	82°C[12]	80°C[11]	80°C[9]
Optimal Dyeing Time	68 minutes[12]	65 minutes[11]	1 hour[1]
Optimal pH	3.3[12]	-	5[6]
Material-to-Liquor Ratio	-	1:30[11]	1:40[9]

**Table 3: Color Fastness Properties of Santalin-Dyed Silk with Different Mordants**

Mordant	Light Fastness	Wash Fastness	Rubbing Fastness
Untreated	Poor	Poor	Poor
Aluminum (Al)	Good to Excellent	Good to Excellent	Good to Excellent
Iron (Fe)	Good to Excellent	Good to Excellent	Good to Excellent
Tannic Acid (TA)	Good to Excellent	Good to Excellent	Good to Excellent
Bio-mordants (e.g., Arjun bark extract)	High Strength (K/S = 25.04)	Good	Good

Source: Adapted from studies on microwave-assisted extraction and dyeing of silk.[11][13]

## Experimental Protocols

### Protocol 1: Extraction of Santalin Dye

#### A. Alcohol Extraction Method

This method is highly effective as **santalin** is readily soluble in ethanol.[1][6]

- Preparation: Weigh the powdered Red Sandalwood (*Pterocarpus santalinus*).
- Extraction:
  - Place the powder in a glass container and cover it with a sufficient volume of 90-100 proof alcohol (e.g., vodka).[6][14]
  - Seal the container and allow it to steep for at least 24 hours at room temperature.[2] For optimal yield, a longer steeping time may be beneficial.
- Filtration: Filter the mixture to separate the alcohol tincture from the wood powder. The resulting tincture is the dye extract.

#### B. Alkaline Extraction Method

This method utilizes an alkaline solution to extract the dye, which is then precipitated by acidification.[6]

- Preparation: Weigh the powdered Red Sandalwood.
- Alkaline Extraction:
  - Prepare a dye pot with water and adjust the pH to 10 using soda ash (sodium carbonate). [1][6]
  - Add the wood powder (e.g., 30% weight of fabric - WOF).[1]
  - Heat the solution to 180°F (approximately 82°C) and maintain for one hour.[1] The solution will turn a dark violet color.[6]
  - Allow the mixture to cool and steep overnight.
- Filtration and Acidification:
  - Filter the liquid to remove the wood powder.
  - Adjust the pH of the filtrate to 5 with an acid such as cream of tartar. The color will shift from violet to red.[6]

## Protocol 2: Mordanting of Textile Fibers

Mordants are essential for creating a bond between the dye and the fiber, thereby improving color uptake and fastness.[15]

### A. Mordanting Protein Fibers (Wool, Silk)

- Scouring: Clean the fibers with a neutral soap to remove any impurities.
- Mordanting Bath:
  - Prepare a mordant bath with alum (potassium aluminum sulfate) at 12% WOF or tin at 2% WOF.[1]
  - Dissolve the mordant in hot water in a non-reactive pot.

- Treatment:
  - Introduce the wet, scoured fibers into the mordant bath.
  - Heat the bath to 180°F (approximately 82°C) and maintain for one hour, stirring occasionally.[1]
  - Allow the fibers to cool in the bath. For best results, leave them to steep overnight.[1]
  - Rinse the fibers before dyeing.

#### B. Mordanting Cellulose Fibers (Cotton, Linen)

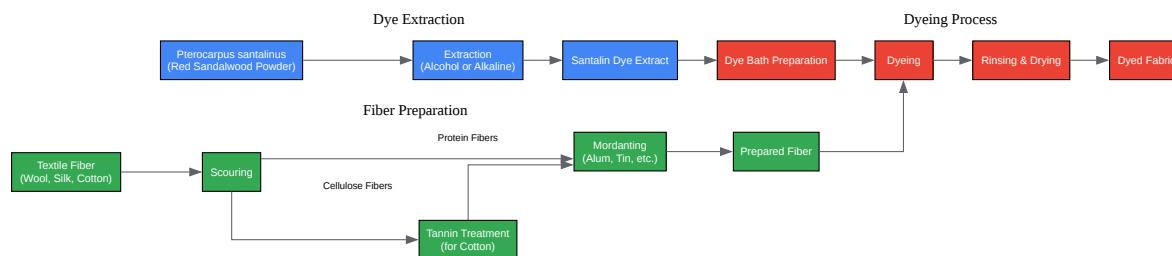
Cellulose fibers require a tanning step before mordanting to improve dye affinity.[1][16]

- Scouring: Scour the fibers in a hot solution of soda ash and a neutral soap.[1]
- Tannin Treatment:
  - Prepare a tannin bath using a tannin source like sumac extract (20% WOF).[1]
  - Immerse the scoured fibers in the tannin bath and heat to 180-190°F (approximately 82-88°C) for one hour.[1]
  - Allow to cool and steep overnight. Do not rinse.[1]
- Mordanting:
  - Prepare an alum mordant bath (20% WOF alum and 5% soda ash, or 20% WOF aluminum lactate).[1]
  - Introduce the tannin-treated fibers into the mordant bath.
  - Heat to 190°F (approximately 88°C) for one hour.[1]
  - Allow to cool, then rinse thoroughly.

## Protocol 3: Dyeing of Textile Fibers

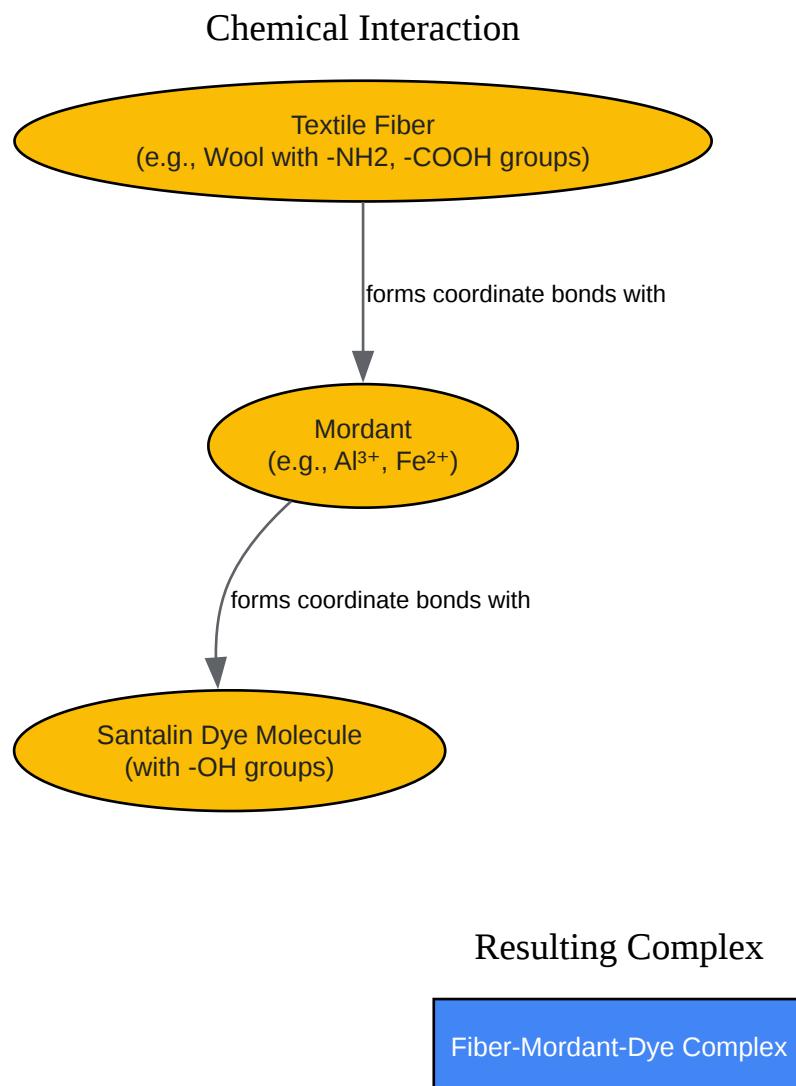
- Dye Bath Preparation: Prepare the dye bath using the extracted **santalini** dye. The concentration can be varied, for example, from 30% WOF for terracotta shades to 100% WOF for deep brick red.[1]
- Dyeing Process:
  - Introduce the wet, mordanted fibers into the dye bath.
  - Heat the dye bath to the optimal temperature (see Table 2) and maintain for the specified duration, stirring periodically for even dyeing.[1][11][12]
  - For deeper shades, allow the fibers to cool in the dye bath overnight.[14]
- Rinsing and Drying:
  - Rinse the dyed fibers in water until the water runs clear.
  - Dry the fibers away from direct sunlight.

## Visualizations



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Caption: Experimental workflow for dyeing textiles with **santalain**.



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Caption: Simplified interaction between fiber, mordant, and **santalain** dye.

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